# Spectroscopic Data Analysis of 3-Bromo-5-hydroxybenzaldehyde: A Technical Guide

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-Bromo-5-hydroxybenzaldehyde* |
| *CAS No.:* | *199177-26-9* |
| *Cat. No.:* | *B172141* |

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for **3-Bromo-5-hydroxybenzaldehyde**, tailored for researchers, scientists, and drug development professionals. The guide summarizes key quantitative data in structured tables, presents detailed experimental protocols, and visualizes the analytical workflow and molecular structure.

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **3-Bromo-5-hydroxybenzaldehyde**. Due to the limited availability of experimentally derived data in public databases, some values are predicted based on established principles and data from analogous compounds.

Table 1: $^{1}$H NMR Spectroscopic Data

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| Proton | Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) |
|---|---|---|---|
| Aldehyde-H | ~9.85 | Singlet | - |
| Aromatic-H2 | ~7.50 | Singlet | - |
| Aromatic-H4 | ~7.25 | Doublet | ~2.0 |
| Aromatic-H6 | ~7.25 | Doublet | ~2.0 |
| Hydroxyl-H | ~10.5 | Broad Singlet | - |

Note: The provided $^{1}H$ NMR data is based on a single source and should be treated with caution. The assignment is tentative and requires experimental verification.

Table 2: $^{13}C$ NMR Spectroscopic Data (Predicted)

| Carbon Atom | Predicted Chemical Shift (δ, ppm) |
|---|---|
| C=O | ~192 |
| C-OH | ~158 |
| C-Br | ~123 |
| C-CHO | ~138 |
| C2 | ~125 |
| C4 | ~118 |
| C6 | ~115 |

Table 3: IR Spectroscopic Data

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| Wavenumber ($cm^{-1}$) | Intensity | Assignment |
|---|---|---|
| 3400 - 3200 | Broad | O-H stretch (phenolic) |
| 3100 - 3000 | Medium | C-H stretch (aromatic) |
| ~2850, ~2750 | Weak | C-H stretch (aldehyde) |
| ~1700 | Strong | C=O stretch (aldehyde) |
| ~1600, ~1470 | Medium-Strong | C=C stretch (aromatic) |
| ~1200 | Strong | C-O stretch (phenol) |
| ~850 | Strong | C-H bend (out-of-plane) |
| ~680 | Medium | C-Br stretch |

Table 4: Mass Spectrometry Data

| m/z | Relative Intensity (%) | Assignment |
|---|---|---|
| 200/202 | High | $[M]^+$ (Molecular ion peak with bromine isotopes) |
| 199/201 | High | $[M-H]^+$ |
| 171/173 | Medium | $[M-CHO]^+$ |
| 121 | Medium | $[M-Br]^+$ |
| 92 | Medium | $[M-Br-CHO]^+$ |

# Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below. These protocols are representative and may be adapted based on the specific instrumentation and sample characteristics.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

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- Dissolve 5-10 mg of **3-Bromo-5-hydroxybenzaldehyde** in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO-$d_6$ or $CDCl_3$).
- Transfer the solution to a 5 mm NMR tube.

$^1$H NMR Spectroscopy:

- Instrument: 400 MHz (or higher) NMR Spectrometer.
- Parameters:
  - Pulse Angle: 30°
  - Acquisition Time: 3-4 s
  - Relaxation Delay: 2 s
  - Number of Scans: 16
- Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID).

$^{13}$C NMR Spectroscopy:

- Instrument: 100 MHz (or higher) NMR Spectrometer.
- Parameters:
  - Pulse Program: Proton-decoupled
  - Acquisition Time: 1-2 s
  - Relaxation Delay: 5 s
  - Number of Scans: 1024 or more to achieve adequate signal-to-noise.
- Processing: Apply Fourier transform, phase correction, and baseline correction.

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## Infrared (IR) Spectroscopy

KBr Pellet Method:

- Grind 1-2 mg of **3-Bromo-5-hydroxybenzaldehyde** with 100-200 mg of dry KBr powder in an agate mortar.
- Press the mixture into a thin, transparent pellet using a hydraulic press.
- Acquire the spectrum using an FTIR spectrometer, typically in the range of 4000-400 $cm^{-1}$. A background spectrum of a pure KBr pellet should be recorded and subtracted.

Attenuated Total Reflectance (ATR) Method:

- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact.
- Record the spectrum. A background spectrum of the clean, empty ATR crystal should be taken and subtracted.

## Mass Spectrometry

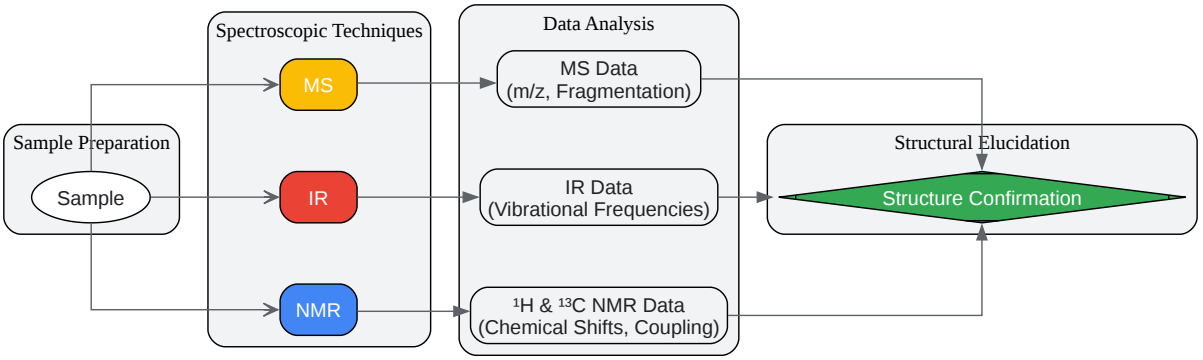
Electron Ionization (EI) Mass Spectrometry:

- Sample Introduction: Direct insertion probe or gas chromatography (GC) inlet.
- Ionization Energy: 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Detection Range: m/z 40-500.

## Visualization of Workflows and Structures

The following diagrams, generated using the DOT language, illustrate the logical workflow for spectroscopic analysis and the molecular structure with key correlations.

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Caption: Logical workflow for the spectroscopic analysis of **3-Bromo-5-hydroxybenzaldehyde**.

Caption: Molecular structure and key NMR assignments for **3-Bromo-5-hydroxybenzaldehyde**.

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Phone: (601) 213-4426

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